

N-Nitroso-Dalbavancin Formation: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: *N-Nitroso Dalbavancin*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: The emergence of N-nitrosamine impurities as a significant concern in pharmaceutical products has necessitated a thorough understanding of their formation mechanisms for specific active pharmaceutical ingredients (APIs). Dalbavancin, a second-generation lipoglycopeptide antibiotic, contains a secondary amine moiety, making it susceptible to nitrosation and the formation of N-nitroso-dalbavancin, a potential drug substance-related impurity (NDSRI).^[1] This technical guide provides an in-depth analysis of the core mechanisms underlying the formation of N-nitroso-dalbavancin, drawing upon established principles of nitrosamine chemistry and available data on glycopeptides. It details the key reactants, influencing factors, and potential pathways for its formation, offering a scientific foundation for risk assessment and mitigation strategies during drug development, manufacturing, and storage.

Introduction: The Challenge of Nitrosamine Impurities

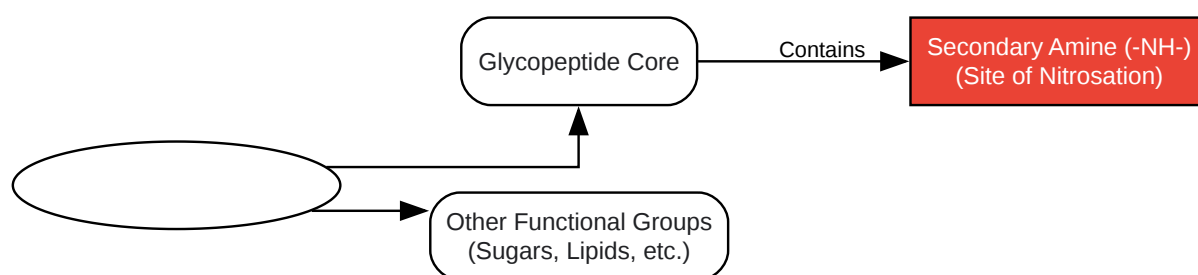
N-nitrosamines are a class of chemical compounds that are probable human carcinogens, and their unexpected presence in various medications has led to widespread regulatory scrutiny

and product recalls.[2] Regulatory bodies, including the U.S. Food and Drug Administration (FDA), now mandate that pharmaceutical manufacturers conduct risk assessments to evaluate the potential for nitrosamine impurities in their APIs and drug products.[2]

The formation of nitrosamines typically requires the presence of a nitrosatable amine (secondary, tertiary, or quaternary) and a nitrosating agent.[3][4] Dalbavancin, a complex glycopeptide, possesses a secondary amine in its core structure, making it a candidate for nitrosation.[1] Understanding the specific mechanisms of N-nitroso-dalbavancin formation is therefore critical for ensuring the safety and quality of dalbavancin-containing products.

Dalbavancin: Structure and Susceptibility

Dalbavancin is a semi-synthetic lipoglycopeptide antibiotic derived from a fermentation product of the *Nonomuraea* strain.[5] Its complex structure includes a heptapeptide core, sugar moieties, and a lipid side chain. Crucially, the core structure contains a secondary amine group that is susceptible to nitrosation.



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Caption: Structural overview of Dalbavancin highlighting the secondary amine susceptible to nitrosation.

Recent studies on various glycopeptides have shown that the formation of NDSRIs is evident, and N-nitroso-dalbavancin has been specifically identified as a potential impurity.[1][6]

Core Mechanism of N-Nitroso-Dalbavancin Formation

The fundamental reaction for the formation of N-nitroso-dalbavancin is the nitrosation of the secondary amine present in the dalbavancin molecule by a nitrosating agent.

Reactants

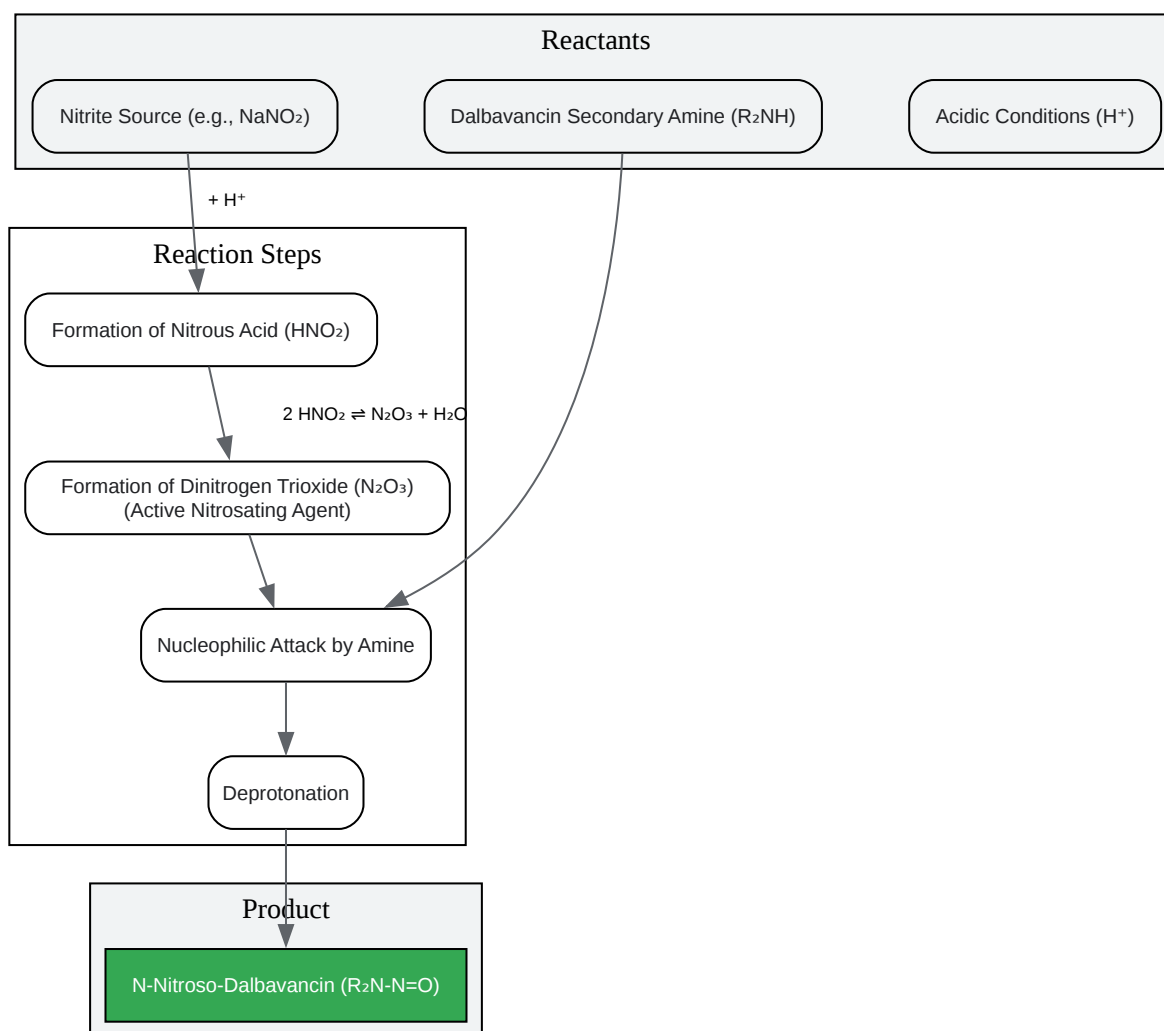
- **Nitrosatable Amine:** The secondary amine within the dalbavancin structure is the primary site for nitrosation.
- **Nitrosating Agent:** The most common nitrosating agent is nitrous acid (HNO_2), which is often formed in situ from nitrite salts (e.g., sodium nitrite, NO_2^-) under acidic conditions.^[4] Other potential nitrosating agents include nitrogen oxides (NO_x) present in the air.^[7]

Sources of nitrites can be trace impurities in raw materials, excipients, or water used during the manufacturing process.^{[7][8]}

The Chemical Pathway

The nitrosation of a secondary amine generally proceeds via the following steps, particularly in acidic conditions:

- **Formation of the Nitrosating Agent:** In an acidic medium, two molecules of nitrous acid can form dinitrogen trioxide (N_2O_3), a potent nitrosating agent.
- **Nucleophilic Attack:** The lone pair of electrons on the nitrogen atom of dalbavancin's secondary amine acts as a nucleophile, attacking the electrophilic nitrosonium ion (NO^+) donor (like N_2O_3).
- **Deprotonation:** A subsequent deprotonation step yields the stable N-nitrosamine.



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Caption: General reaction pathway for the formation of N-Nitroso-Dalbavancin.

Factors Influencing Formation

Several factors can significantly influence the rate and extent of N-nitroso-dalbavancin formation.

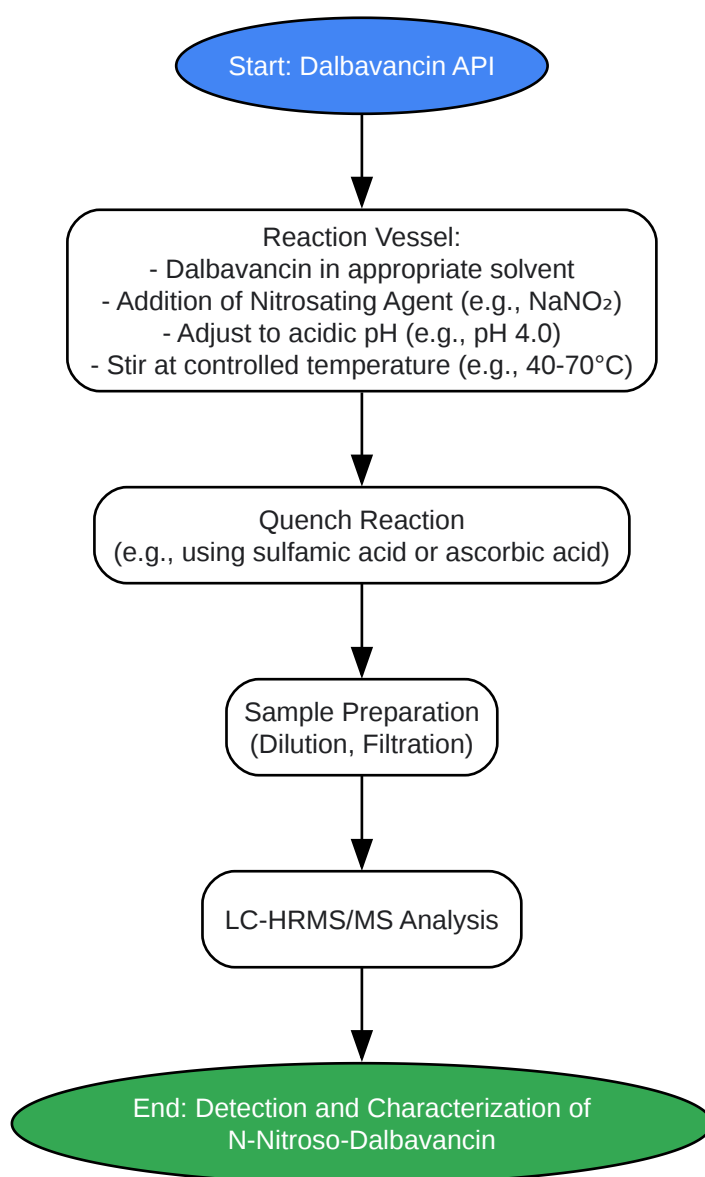
Factor	Effect on Nitrosamine Formation	Rationale
pH	Formation is favored in acidic conditions (typically pH 3-6).	Acidic pH is required for the formation of the active nitrosating agent (e.g., N_2O_3) from nitrites.[9] However, at very low pH, the amine can become protonated, reducing its nucleophilicity and slowing the reaction.[3] Dalbavancin itself shows maximum stability in the pH range of 4-5.[10][11]
Temperature	Higher temperatures generally increase the reaction rate.	Nitrosation reactions, like most chemical reactions, are accelerated by heat.[9] This is a critical consideration during manufacturing steps like drying and during long-term storage. [9]
Nitrite Concentration	Higher concentrations of nitrite impurities increase the risk and rate of formation.	The concentration of the nitrosating agent is a direct driver of the reaction kinetics.
Presence of Water	Water is often necessary for ion mobility and to facilitate the reaction.	Manufacturing processes involving wet granulation may present a higher risk than dry blending.[12]
Inhibitors/Scavengers	Presence of antioxidants (e.g., ascorbic acid, vitamin E) can inhibit formation.	These molecules can react with and consume nitrosating agents, preventing them from reacting with the amine.[8][13]

Experimental Protocols and Detection

While specific, detailed experimental protocols for the forced degradation and synthesis of N-nitroso-dalbavancin are not extensively published in public literature, a general workflow can be established based on standard practices for nitrosamine analysis.

In-Situ Formation for Analytical Standard Generation

A common approach to study NDSRIs is to perform in-situ studies to intentionally generate the impurity for analytical characterization.^[1]



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Caption: A generalized experimental workflow for the study of N-Nitroso-Dalbavancin formation.

Analytical Detection

Sensitive and specific analytical methods are required to detect and quantify N-nitroso-dalbavancin at the trace levels mandated by regulatory agencies.

- **Primary Technique:** High-Performance Liquid Chromatography coupled with High-Resolution Mass Spectrometry (LC-HRMS/MS) is the method of choice.[\[1\]](#)[\[14\]](#) This technique provides the necessary sensitivity to detect low levels of the impurity and the specificity to distinguish it from the API and other related substances.
- **Method Parameters (Illustrative):**
 - **Chromatography:** Reversed-phase HPLC with a gradient elution.
 - **Mass Spectrometry:** Electrospray ionization (ESI) in positive mode, with monitoring of specific parent and fragment ion transitions for N-nitroso-dalbavancin.

Risk Mitigation Strategies

Based on the formation mechanism, several strategies can be implemented to control the risk of N-nitroso-dalbavancin formation:

- **Raw Material Control:** Rigorously test and control the levels of nitrite impurities in all raw materials, excipients, and solvents used in the manufacturing of both the API and the finished drug product.[\[15\]](#)
- **Process Optimization:**
 - **pH Control:** Maintain the pH of the process streams outside the optimal range for nitrosation where possible, without compromising the stability of dalbavancin itself.[\[16\]](#)
 - **Temperature Control:** Avoid excessive temperatures during manufacturing, particularly in steps like drying.[\[9\]](#)
- **Formulation Design:** Consider the inclusion of nitrosamine inhibitors or scavengers, such as ascorbic acid or alpha-tocopherol, in the drug product formulation, provided they are

compatible with the API and do not introduce other stability issues.[8]

- Packaging and Storage: Store the API and drug product under recommended conditions to minimize the risk of formation during its shelf life. Assess packaging materials for their potential to leach nitrosating agents.[15]

Conclusion

The formation of N-nitroso-dalbavancin is a potential risk that requires careful consideration throughout the lifecycle of the drug product. The core mechanism involves the reaction of the secondary amine within the dalbavancin molecule with a nitrosating agent, a process that is highly dependent on pH, temperature, and the presence of nitrite impurities. A proactive approach based on a thorough understanding of this formation chemistry is essential. By implementing robust control over raw materials, optimizing manufacturing processes, and utilizing sensitive analytical methods, drug developers can effectively mitigate the risk of N-nitroso-dalbavancin contamination, ensuring the safety and quality of this important antibiotic.

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